

Unveiling the Precise Architecture of Beryllium Nitrate Complexes: A Technical Guide

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Compound of Interest

Compound Name: *Beryllium nitrate*

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This technical guide provides a comprehensive examination of the crystal structures of key **beryllium nitrate** complexes, offering valuable insights for researchers, scientists, and professionals in drug development. The document focuses on the crystallographic details of **beryllium nitrate** tetrahydrate, dinitrosonium tetranitratoberyllate, and basic **beryllium nitrate**, presenting a wealth of quantitative data, detailed experimental protocols, and visual representations of their molecular architecture.

Beryllium Nitrate Tetrahydrate ($\text{Be}(\text{H}_2\text{O})_4$)

The crystal structure of **beryllium nitrate** tetrahydrate reveals a fascinating arrangement of ions. The beryllium atom is coordinated by four water molecules, forming a distinct tetraaquaberyllium(II) cation, $[\text{Be}(\text{H}_2\text{O})_4]^{2+}$. These cationic complexes and the nitrate anions (NO_3^-) constitute the building blocks of the crystal lattice.^[1]

Crystallographic Data

The definitive determination of the crystal structure of **beryllium nitrate** tetrahydrate was achieved through single-crystal X-ray diffraction.

Parameter	Value
Crystal System	Orthorhombic
Space Group	Fdd2
Unit Cell Dimensions	a = 13.471(4) Å, b = 23.910(6) Å, c = 6.229(2) Å

Experimental Protocols

Synthesis: Single crystals of **beryllium nitrate** tetrahydrate are typically grown by the slow evaporation of a saturated aqueous solution. This is prepared by dissolving beryllium oxide (BeO) or beryllium hydroxide (Be(OH)₂) in nitric acid.

Single-Crystal X-ray Diffraction: A suitable single crystal is mounted on a goniometer. X-ray diffraction data is collected at a controlled temperature to minimize thermal vibrations. The resulting diffraction pattern is used to solve and refine the crystal structure.

Dinitrosonium Tetranitratoberyllate ((NO)₂[Be(NO₃)₄])

This complex features a central beryllium atom tetrahedrally coordinated to four monodentate nitrate groups, forming the [Be(NO₃)₄]²⁻ anion. The structure also contains nitrosonium (NO⁺) cations.^{[2][3]}

Crystallographic Data

Parameter	Value
Crystal System	Orthorhombic
Space Group	Fdd2
Unit Cell Dimensions	a = 13.471(4) Å, b = 23.916(6) Å, c = 6.229(2) Å
Selected Bond Lengths	
Be-O	1.627-1.641(9) Å
N-O (in NO ⁺)	0.916(9) Å

Experimental Protocols

Synthesis: Dinitrosonium tetranitratoberyllate is synthesized by the reaction of beryllium chloride (BeCl_2) with liquid dinitrogen tetroxide (N_2O_4) in the presence of ethyl acetate.^{[2][3]}

Single-Crystal X-ray Diffraction: The crystal structure was determined by X-ray diffraction analysis of a suitable single crystal obtained from the synthesis.

Basic Beryllium Nitrate ($\text{Be}_4\text{O}(\text{NO}_3)_6$)

Basic **beryllium nitrate** possesses a unique molecular structure. It is a tetranuclear molecule with a central oxygen atom tetrahedrally coordinated to four beryllium atoms, forming an OBe_4 core. Six bidentate nitrate groups bridge the edges of the OBe_4 tetrahedron.^{[2][3]}

Crystallographic Data

Parameter	Value
Crystal System	Trigonal
Space Group	P3
Unit Cell Dimensions	$a = 13.638(3) \text{ \AA}$, $c = 6.475(2) \text{ \AA}$
Selected Bond Lengths	
Be-O (central)	1.59-1.64 \AA
Be-O (nitrate)	1.60-1.72 \AA

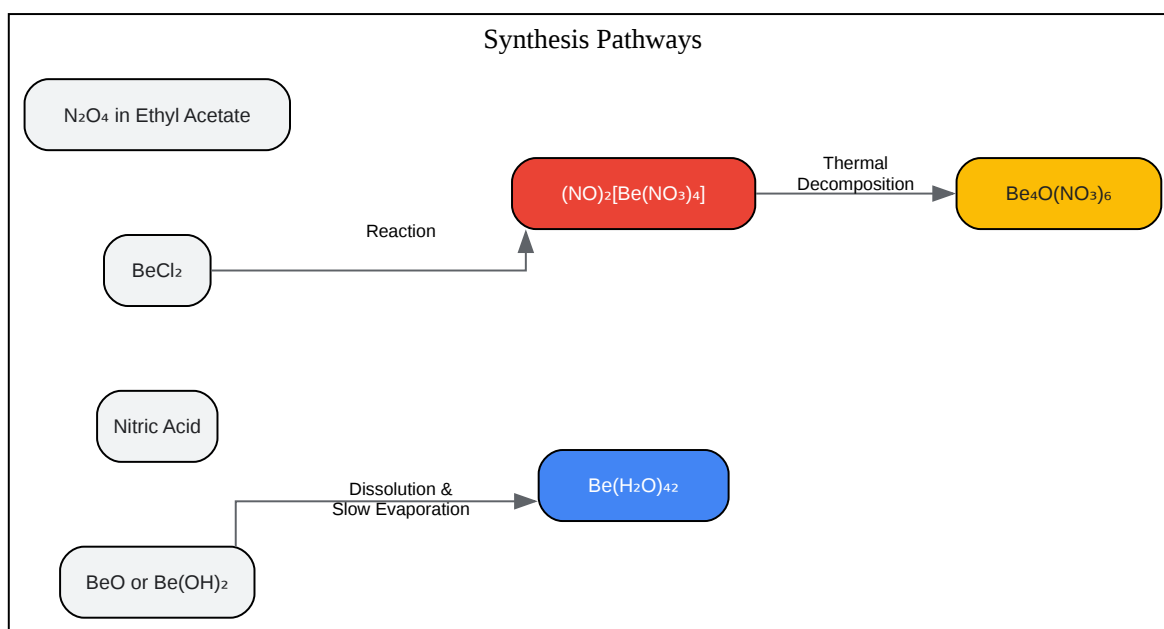
Experimental Protocols

Synthesis: The trigonal modification of basic **beryllium nitrate** is obtained through the thermal decomposition of dinitrosonium tetranitratoberyllate $((\text{NO})_2[\text{Be}(\text{NO}_3)_4])$.^{[2][3]}

Single-Crystal X-ray Diffraction: The structure was elucidated by X-ray diffraction studies on single crystals produced from the thermal decomposition process.

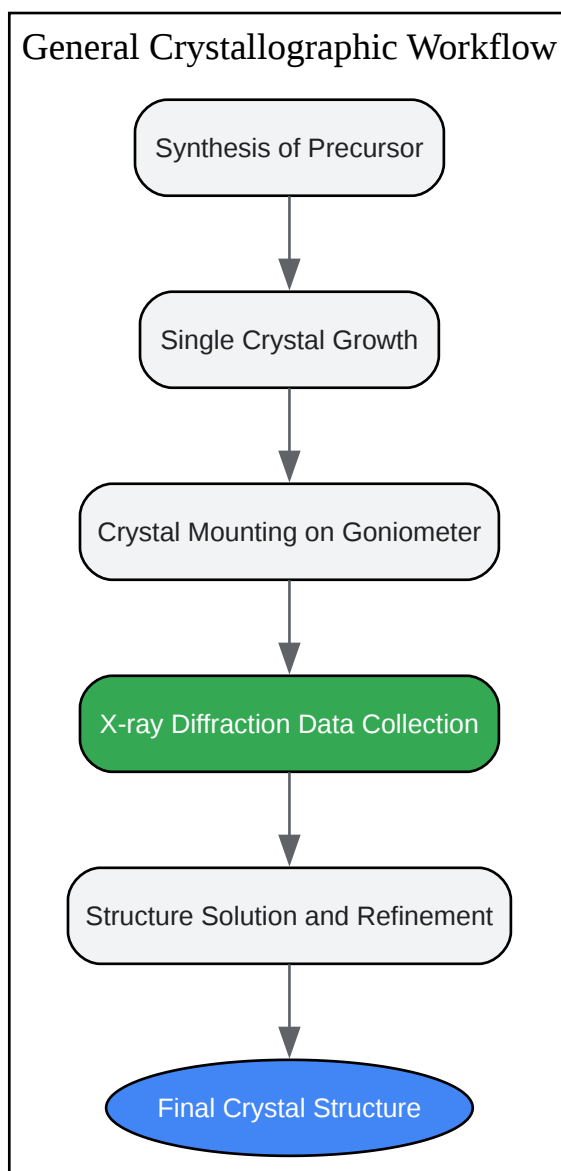
Visualizing the Synthesis and Interrelationships

To further clarify the relationships and experimental workflows, the following diagrams are provided.



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Caption: Synthesis pathways for the three **beryllium nitrate** complexes.



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Caption: A generalized workflow for single-crystal X-ray diffraction analysis.

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References

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